

Application Notes and Protocols for RS102895 in Mouse Models

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Compound of Interest

Compound Name: RS102895

Cat. No.: B1250010

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These application notes provide a comprehensive overview of the use of **RS102895**, a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2), in various mouse models. The provided protocols are intended to serve as a detailed guide for in vivo studies investigating the therapeutic potential of inhibiting the CCL2-CCR2 signaling axis.

Introduction

RS102895 is a small molecule inhibitor of CCR2, a key receptor involved in the recruitment of monocytes and macrophages to sites of inflammation. The CCL2-CCR2 signaling pathway is implicated in the pathogenesis of numerous inflammatory and fibrotic diseases, as well as cancer. Consequently, **RS102895** is a valuable tool for preclinical research in these areas. This document outlines established dosages, administration routes, and detailed experimental protocols for the use of **RS102895** in mouse models of vaccination and renovascular hypertension.

Data Presentation: In Vivo Dosages of RS102895 in Mice

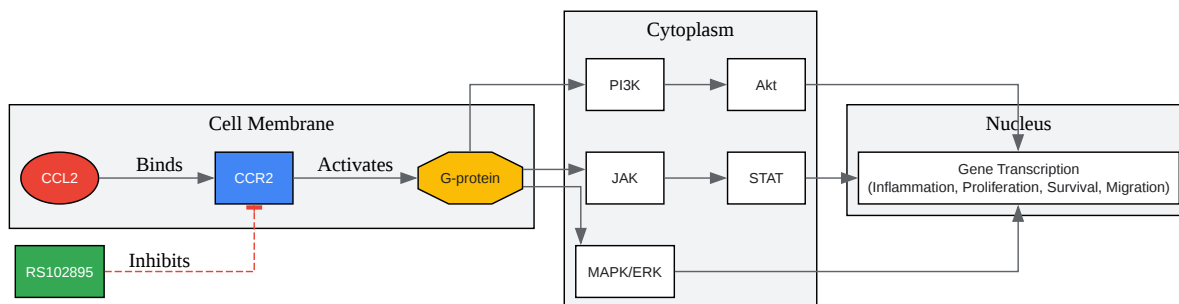
The following table summarizes the reported dosages and administration routes for **RS102895** in mouse models. The selection of a specific dosage and route will depend on the experimental model and the desired pharmacokinetic profile.

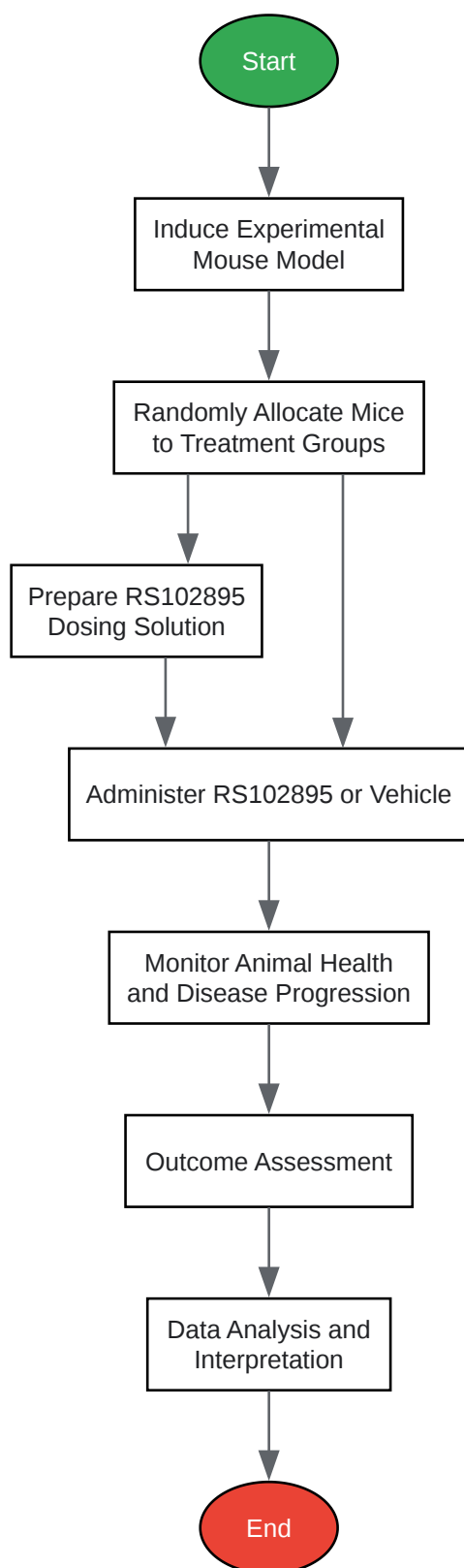
Mouse Model	Dosage	Administration Route	Vehicle	Dosing Schedule	Reference
Vaccination Model	5 mg/kg	Intraperitoneal (i.p.) Injection	Water	Single dose or every 6 hours	[1]
Renovascular Hypertension	10 mg/kg/day	Drinking Water	Water	Continuous	[2]

Pharmacokinetic Profile: **RS102895** has a short half-life of approximately one hour in mice. This necessitates a multi-dose regimen (e.g., every 6 hours) for intraperitoneal administration to maintain effective plasma concentrations. Administration in drinking water provides a method for continuous delivery.

Signaling Pathway: The CCL2-CCR2 Axis

RS102895 exerts its effects by blocking the interaction of the chemokine CCL2 with its receptor CCR2. This interaction, upon activation, triggers a cascade of downstream signaling pathways that are crucial for cell survival, proliferation, migration, and inflammation.





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References

- 1. Optimized dosing of a CCR2 antagonist for amplification of vaccine immunity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Blockade of CCR2 reduces macrophage influx and development of chronic renal damage in murine renovascular hypertension - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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